

MEGA-10 Properties and Characteristics

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

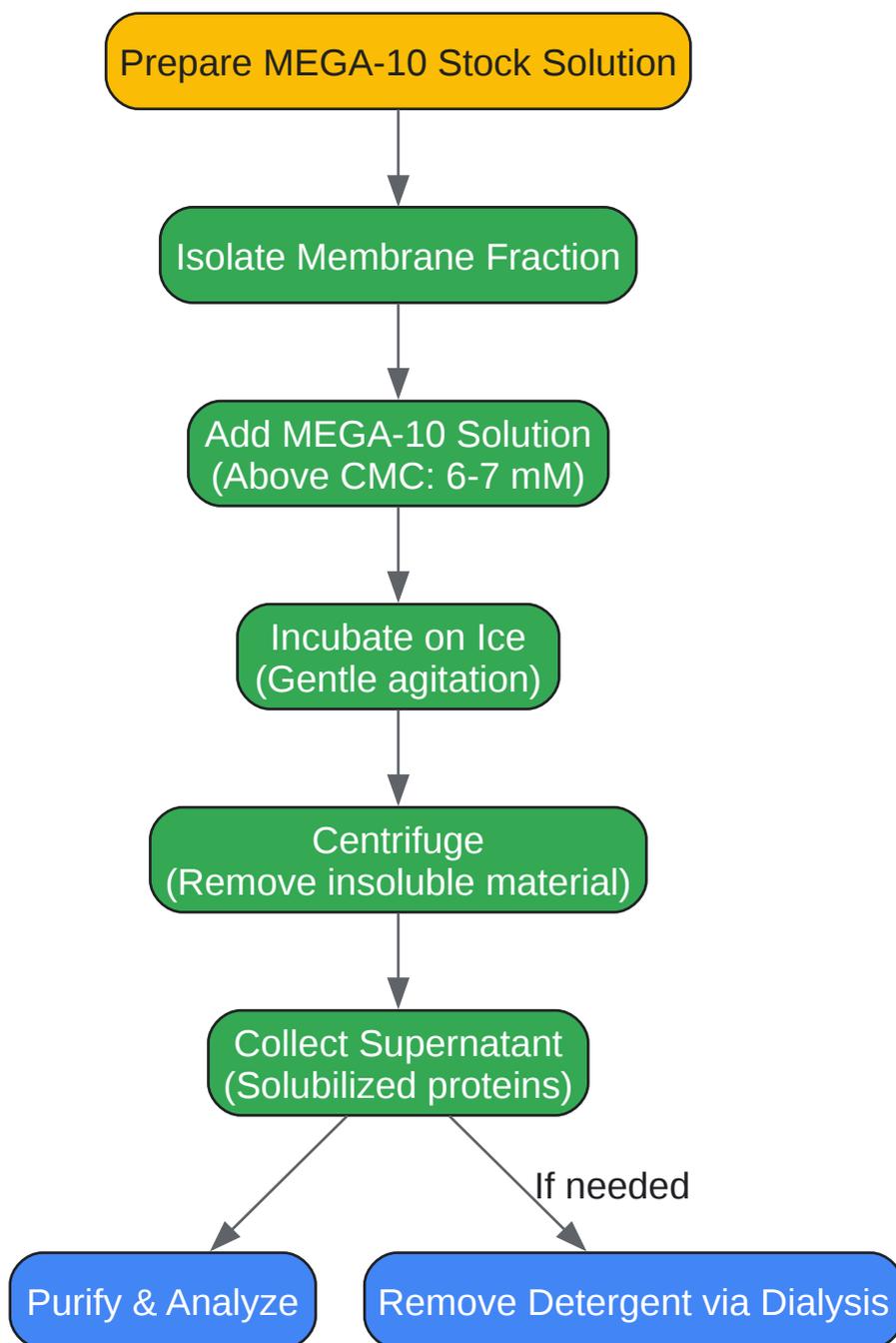
[Get Quote](#)

MEGA-10 is a non-ionic detergent frequently used in biochemical research for solubilizing membrane proteins [1]. Its key properties are summarized in the table below.

Property	Value / Description
IUPAC Name	N-Decanoyl-N-methylglucamine [1]
Molecular Formula	$C_{17}H_{35}NO_6$ [1] [2]
Molecular Weight	349.47 g/mol [1] [2]
Critical Micelle Concentration (CMC)	6-7 mM [1]
Type	Non-ionic [1]
Solubility	Water soluble [1]
Primary Applications	Solubilization of biological membranes; easily removed by dialysis [1]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year [2]

A Practical Workflow for Using MEGA-10

Since detailed protocols were not available in the search results, the following diagram outlines a general experimental workflow for solubilizing membrane proteins with MEGA-10, based on its standard use.



[Click to download full resolution via product page](#)

Key Experimental Considerations:

- **Solution Preparation:** First prepare a stock solution. MEGA-10 has a reported solubility of **0.30% in H₂O at 0-5°C** [2].

- **Working Concentration:** Use MEGA-10 at a concentration well above its **Critical Micelle Concentration (CMC) of 6-7 mM** to ensure efficient micelle formation for solubilization [1].
- **Detergent Removal:** After solubilization, MEGA-10 can be easily removed from the protein solution by **dialysis** against a detergent-free buffer [1].

Sourcing and Safety

MEGA-10 is available from biochemical suppliers for research purposes [2]. It is intended for **research use only** and is **not for human consumption** [2]. Standard laboratory safety practices should be followed.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. information. Features detergent chemical MEGA and... 10 structure [aatbio.com]
2. - Mega | TargetMol 10 [targetmol.com]

To cite this document: Smolecule. [MEGA-10 Properties and Characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572507#mega-10-properties-and-characteristics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com